

An In-depth Technical Guide to 3-(2-Thienyl)pyridine

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Compound of Interest

Compound Name: 3-(2-Thienyl)pyridine

CAS No.: 21298-53-3

Cat. No.: B186547

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Abstract: This technical guide provides a comprehensive overview of **3-(2-Thienyl)pyridine**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. The document covers its nomenclature, physicochemical properties, a detailed experimental protocol for its synthesis, and a general workflow for the evaluation of its biological activities. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Nomenclature

The compound with the chemical structure of a pyridine ring substituted with a thiophene ring at the 3-position is systematically named according to IUPAC nomenclature.

- IUPAC Name: 3-(thiophen-2-yl)pyridine
- Synonyms: 2-(3-Pyridyl)thiophene[1][2][3]
- CAS Number: 21298-53-3[1][2]

Physicochemical Properties

A summary of the key quantitative data for **3-(2-Thienyl)pyridine** is presented in the table below. These properties are crucial for its application in various experimental settings.

Property	Value	Reference
Molecular Formula	C ₉ H ₇ NS	[1][2][4]
Molecular Weight	161.22 g/mol	[1][2][4]
Appearance	White to yellow to green clear liquid	[1]
Boiling Point	95-100 °C at 1 mmHg	[4]
Density	1.2 g/mL	[1]
Refractive Index (n _{20D})	1.6480 - 1.65	[1][4]

Synthesis of 3-(2-Thienyl)pyridine

The synthesis of **3-(2-Thienyl)pyridine** can be efficiently achieved through a palladium-catalyzed cross-coupling reaction, such as the Suzuki-Miyaura reaction. This method is widely used for the formation of C-C bonds between aromatic rings and is known for its high yields and tolerance of various functional groups.

This protocol describes a general procedure for the synthesis of **3-(2-Thienyl)pyridine** from 3-bromopyridine and thiophene-2-boronic acid.

Materials:

- 3-Bromopyridine
- Thiophene-2-boronic acid
- Palladium(II) acetate (Pd(OAc)₂)
- Triphenylphosphine (PPh₃)

- Potassium carbonate (K_2CO_3)
- Toluene
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a round-bottom flask, add 3-bromopyridine (1.0 eq), thiophene-2-boronic acid (1.2 eq), potassium carbonate (2.0 eq), palladium(II) acetate (0.02 eq), and triphenylphosphine (0.08 eq).
- **Solvent Addition:** Add a 4:1 mixture of toluene and water to the flask.
- **Inert Atmosphere:** Purge the reaction mixture with an inert gas (e.g., nitrogen or argon) for 10-15 minutes.
- **Reaction:** Heat the mixture to reflux (approximately 90-100 °C) with vigorous stirring. Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Add ethyl acetate to dilute the mixture and transfer it to a separatory funnel.
- **Extraction:** Wash the organic layer with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter the mixture and concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to obtain pure **3-(2-Thienyl)pyridine**.

- Characterization: Confirm the structure and purity of the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Biological and Pharmacological Significance

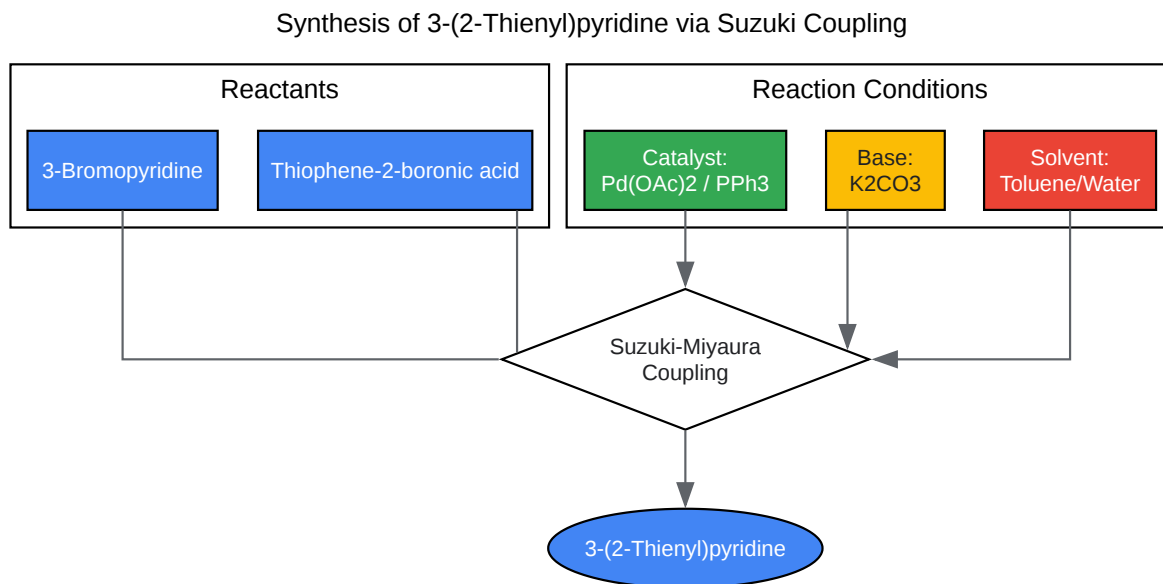
Thienylpyridine derivatives are recognized for their diverse biological activities, making them attractive scaffolds in drug discovery.^[1] Studies have shown that compounds containing the thienylpyridine core exhibit a range of pharmacological properties, including:

- Insecticidal Activity^[5]
- Antimicrobial and Antifungal Activities
- Cytotoxic Activity against Cancer Cell Lines
- Potential as Neuropsychiatric Agents^[6]

The unique electronic properties and the ability of the nitrogen and sulfur atoms to form hydrogen bonds and coordinate with metal ions in biological targets contribute to their therapeutic potential.^[1]

Diagrams

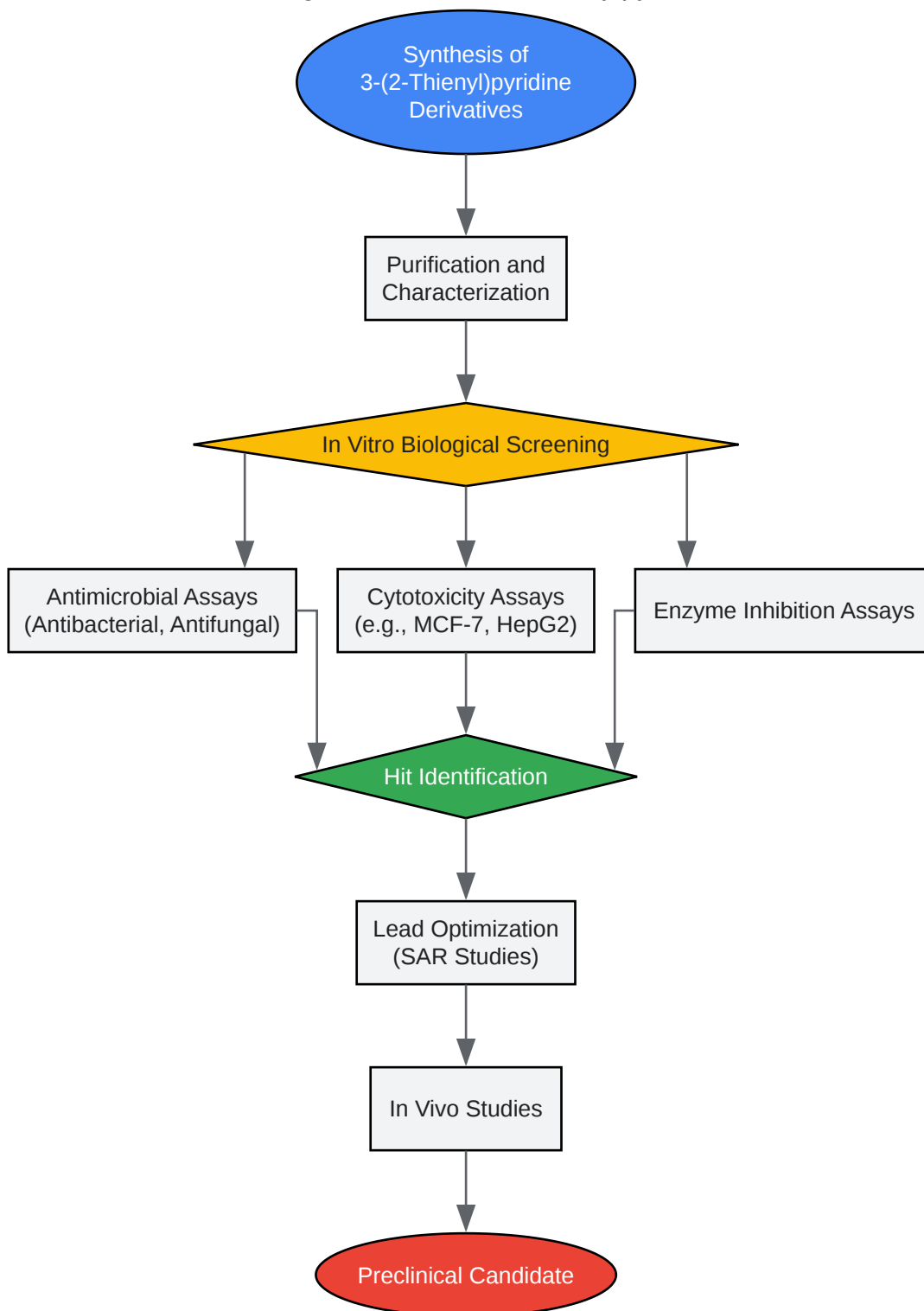
The following diagrams illustrate the synthetic pathway and a general workflow for the biological evaluation of **3-(2-Thienyl)pyridine** and its derivatives.



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Caption: Synthetic scheme for **3-(2-Thienyl)pyridine**.

Workflow for Biological Evaluation of Thienylpyridine Derivatives

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Caption: General workflow for biological evaluation.

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